

Personal protective equipment for handling 4-Chlorotetrahydropyran

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Compound of Interest

Compound Name: 4-Chlorotetrahydropyran

Cat. No.: B167756

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Essential Safety and Handling Guide for 4-Chlorotetrahydropyran

This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for handling **4-Chlorotetrahydropyran**. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks associated with this chemical.

Physicochemical Properties

A summary of the key physical and chemical properties of **4-Chlorotetrahydropyran** is provided below. This information is crucial for understanding its behavior and potential hazards.

Property	Value	Source
CAS Number	1768-64-5	[1] [2]
Molecular Formula	C5H9ClO	[2]
Appearance	Flammable liquid and vapor	[3]
Hazards	Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.	[2] [3]

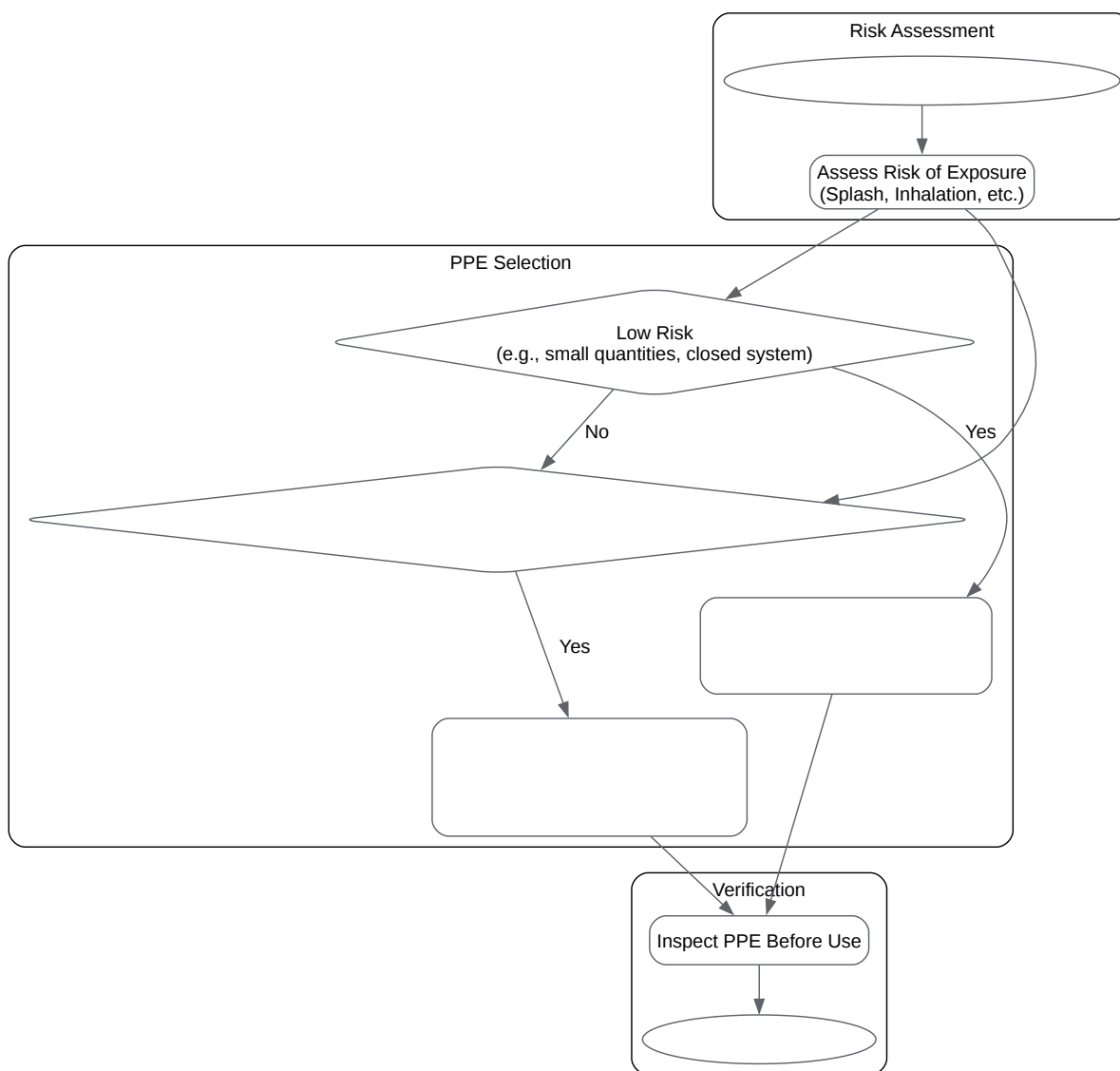
Personal Protective Equipment (PPE)

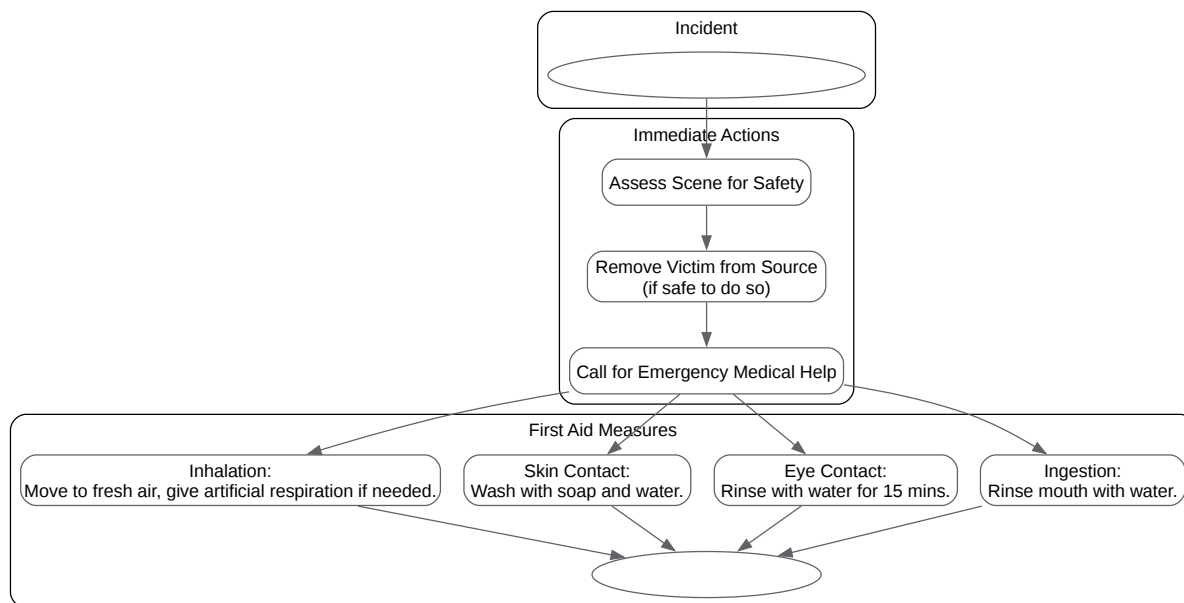
A comprehensive PPE strategy is mandatory to prevent exposure through inhalation, skin, and eye contact. The following table outlines the recommended PPE for handling **4-Chlorotetrahydropyran**.

PPE Category	Item	Specifications and Rationale
Hand Protection	Chemical-resistant gloves	Handle with gloves. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. ^[4] Recommended materials include butyl rubber.
Eye/Face Protection	Safety glasses with side-shields	Must conform to EN166 or other appropriate government standards such as NIOSH (US) or CEN (EU). ^[4] A face shield is recommended for tasks with a higher risk of splashing.
Skin and Body Protection	Lab coat, chemical-resistant clothing	Choose body protection in relation to its type, to the concentration and amount of dangerous substances, and to the specific work-place.
Respiratory Protection	Respirator	For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher level protection use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. ^[4]

PPE Selection Workflow

The following diagram illustrates the decision-making process for selecting appropriate PPE when handling **4-Chlorotetrahydropyran**.





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References

- 1. 4-Chlorotetrahydro-2H-pyran | CAS#:1768-64-5 | Chemsrsc [chemsrc.com]
- 2. 2H-Pyran, 4-chlorotetrahydro- | C₅H₉ClO | CID 137202 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-chlorotetrahydropyran, 96%, Thermo Scientific™ | Fisher Scientific [fishersci.ca]
- 4. capotchem.cn [capotchem.cn]
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